

1-Benzoylnaphthalene chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Benzoylnaphthalene**

Cat. No.: **B181615**

[Get Quote](#)

An In-depth Technical Guide to **1-Benzoylnaphthalene**: Chemical Properties and Structure

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **1-Benzoylnaphthalene**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document summarizes key quantitative data in a structured format, details experimental methodologies, and includes a visual representation of the molecule's structure.

Chemical Structure

1-Benzoylnaphthalene, with the IUPAC name naphthalen-1-yl(phenyl)methanone, is an aromatic ketone.^[1] Its structure consists of a naphthalene ring system bonded to a carbonyl group, which is also attached to a phenyl group.

Key Structural Identifiers:

- IUPAC Name: naphthalen-1-yl(phenyl)methanone^[1]
- CAS Number: 642-29-5^[1]
- Molecular Formula: C₁₇H₁₂O^[1]
- SMILES: C1=CC=C(C=C1)C(=O)C2=CC=CC3=CC=CC=C32^[1]

- InChI: InChI=1S/C17H12O/c18-17(14-8-2-1-3-9-14)16-12-6-10-13-7-4-5-11-15(13)16/h1-12H[1]
- InChIKey: CXAYOCVHDCXPAI-UHFFFAOYSA-N[1]

Caption: 2D chemical structure of **1-Benzoylnaphthalene**.

Chemical Properties

The following table summarizes the key chemical and physical properties of **1-Benzoylnaphthalene**.

Property	Value	Source
Molecular Weight	232.28 g/mol	[1]
Melting Point	76 °C	[2]
Boiling Point	388.1°C at 760 mmHg	[3]
Density	1.125 g/cm ³	[3]
Flash Point	156.4°C	[3]
Vapor Pressure	7.02E-06 mmHg at 25°C	[3]
Refractive Index	1.642	[3]
Solubility	Slightly soluble in Chloroform, DMSO, and Ethyl Acetate.	[3]

Experimental Protocols

Synthesis of 1-Benzoylnaphthalene

A common method for the preparation of **1-Benzoylnaphthalene** is through a Friedel-Crafts acylation reaction. The following protocol is a representative example.[2]

Materials:

- Benzoyl chloride (freshly distilled)

- Anhydrous aluminum chloride
- Naphthalene (solid)
- Carbon disulfide
- Concentrated hydrochloric acid
- Ether
- Calcium chloride
- Activated carbon
- Ethanol or methanol

Procedure:

- In a dry 500 ml flask, gently heat a mixture of 11.5 ml (14 g) of pure benzoyl chloride and 14 g of anhydrous aluminum chloride until the aluminum chloride dissolves, forming a deep yellow or brown solution.[\[2\]](#)
- Cool the flask to allow the formation of a yellow or orange crystalline intermediate product.[\[2\]](#)
- Add 80 ml of carbon disulfide and warm gently with shaking until the solid has dissolved.[\[2\]](#)
- Allow the solution to cool, and then add 12.8 g of solid naphthalene in portions. A vigorous evolution of hydrogen chloride will be observed.[\[2\]](#)
- Gently warm the mixture for a few minutes to complete the reaction, then cool it thoroughly in an ice bath to solidify the dark oil.[\[2\]](#)
- Collect the crude solid by filtration using a dry funnel and flask. Wash the precipitate with a small amount of fresh solvent.[\[2\]](#)
- Pour the collected solid into approximately 300 ml of water containing 20 ml of concentrated hydrochloric acid.[\[2\]](#)

- Heat the mixture for about 10 minutes to decompose the aluminum complex and expel any adhering carbon disulfide.[2]
- Cool the mixture to room temperature and extract the product with ether.[2]
- Dry the ethereal solution with calcium chloride, decolorize with a small amount of activated carbon, and then filter.[2]
- Remove the ether by evaporation. The residual oil will solidify upon cooling.[2]
- Purify the final product by crystallization from ethanol or methanol. Slow crystallization yields the final product with a melting point of 76°C.[2]

Spectroscopic Analysis

For the characterization of **1-Benzoylnaphthalene**, standard spectroscopic techniques are employed. While specific spectra for **1-Benzoylnaphthalene** are not detailed in the provided search results, a general protocol for acquiring such data is as follows.

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of purified **1-Benzoylnaphthalene** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard if not already present in the solvent.[4]
- Data Acquisition (^1H and ^{13}C NMR):
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).[4]
 - For ^1H NMR, acquire the spectrum at room temperature with a sufficient number of scans to achieve a good signal-to-noise ratio.[4]
 - For ^{13}C NMR, use a proton-decoupled pulse sequence.[4]

3.2.2. Infrared (IR) Spectroscopy

- Sample Preparation: Prepare a thin film of the sample on a NaCl plate.[5]

- Data Acquisition: Obtain the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer. The spectrum is typically collected in the range of 4000-400 cm^{-1} .[\[4\]](#)

3.2.3. Mass Spectrometry (MS)

- Data Acquisition: Record the mass spectrum on a mass spectrometer, typically with an electrospray ionization (ESI) source.[\[5\]](#)

Safety and Handling

General Handling:

- Wash hands thoroughly after handling.[\[6\]](#)
- Wear protective gloves, clothing, eye, and face protection.[\[6\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[6\]](#)
- Use only outdoors or in a well-ventilated area.[\[6\]](#)
- Do not get in eyes, on skin, or on clothing.[\[6\]](#)

First-Aid Measures:

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[6\]](#)
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[6\]](#)
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[6\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[6\]](#)

Storage:

- Store in a well-ventilated place. Keep the container tightly closed.[6]
- Store locked up.[6]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Benzoylnaphthalene | C₁₇H₁₂O | CID 69503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- 3. [lookchem.com](https://www.lookingchem.com) [[lookchem.com](https://www.lookingchem.com)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 6. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [1-Benzoylnaphthalene chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181615#1-benzoylnaphthalene-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com